

# CHPG Sodium Salt: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *CHPG Sodium salt*

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## Introduction to CHPG Sodium Salt

(R,S)-2-Chloro-5-hydroxyphenylglycine (CHPG) sodium salt is a synthetic, water-soluble compound that functions as a selective agonist for the metabotropic glutamate receptor 5 (mGluR5).[1][2] It is the sodium salt of CHPG and is widely used in neuroscience research to investigate the physiological and pathological roles of mGluR5.[3] While initially considered highly selective for mGluR5 over mGluR1, further studies have shown that it can also activate mGluR1 with similar potency.[4] CHPG has demonstrated neuroprotective effects in models of traumatic brain injury (TBI) and has been shown to potentiate N-methyl-D-aspartate (NMDA) receptor responses.[5]

## Physicochemical Properties

| Property          | Value                                             | Reference |
|-------------------|---------------------------------------------------|-----------|
| Chemical Name     | (RS)-2-Chloro-5-hydroxyphenylglycine sodium salt  |           |
| Molecular Formula | C <sub>8</sub> H <sub>7</sub> ClNNaO <sub>3</sub> |           |
| Molecular Weight  | 223.59 g/mol                                      |           |
| CAS Number        | 1303993-73-8                                      |           |
| Appearance        | Brown solid                                       |           |
| Solubility        | Soluble in water to 100 mM                        |           |

## Pharmacological Profile

CHPG is a Group I mGluR agonist, showing activity at both mGluR5 and mGluR1. The following table summarizes its potency at these receptors. While specific K<sub>i</sub> values are not readily available in the literature, a protocol for their determination via a competitive radioligand binding assay is provided in the experimental protocols section.

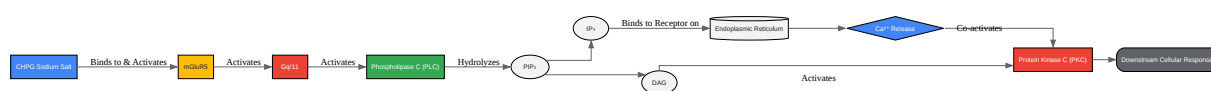
| Receptor Subtype | Parameter        | Value (μM)        | Species | Expression System | Reference |
|------------------|------------------|-------------------|---------|-------------------|-----------|
| mGluR5b          | EC <sub>50</sub> | ~60               | Rat     | SCG neurons       |           |
| mGluR5a          | EC <sub>50</sub> | 750               | -       | CHO cells         |           |
| mGluR1a          | EC <sub>50</sub> | 80                | Rat     | SCG neurons       |           |
| mGluR1b          | EC <sub>50</sub> | 39                | Rat     | SCG neurons       |           |
| mGluR2           | Activity         | No effect at 1 mM | Rat     | SCG neurons       |           |
| mGluR4           | Activity         | No effect at 1 mM | Rat     | SCG neurons       |           |

## Primary Function and Signaling Pathways

The primary function of **CHPG sodium salt** is the activation of mGluR5, a G-protein coupled receptor (GPCR). This activation initiates a cascade of intracellular signaling events.

## Canonical Gq-Coupled Signaling Pathway

Activation of mGluR5 by CHPG leads to the coupling and activation of the Gq/11 protein. This, in turn, activates phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into two second messengers: inositol 1,4,5-trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). IP<sub>3</sub> binds to its receptor on the endoplasmic reticulum, leading to the release of intracellular calcium (Ca<sup>2+</sup>). DAG, along with elevated intracellular Ca<sup>2+</sup>, activates protein kinase C (PKC).

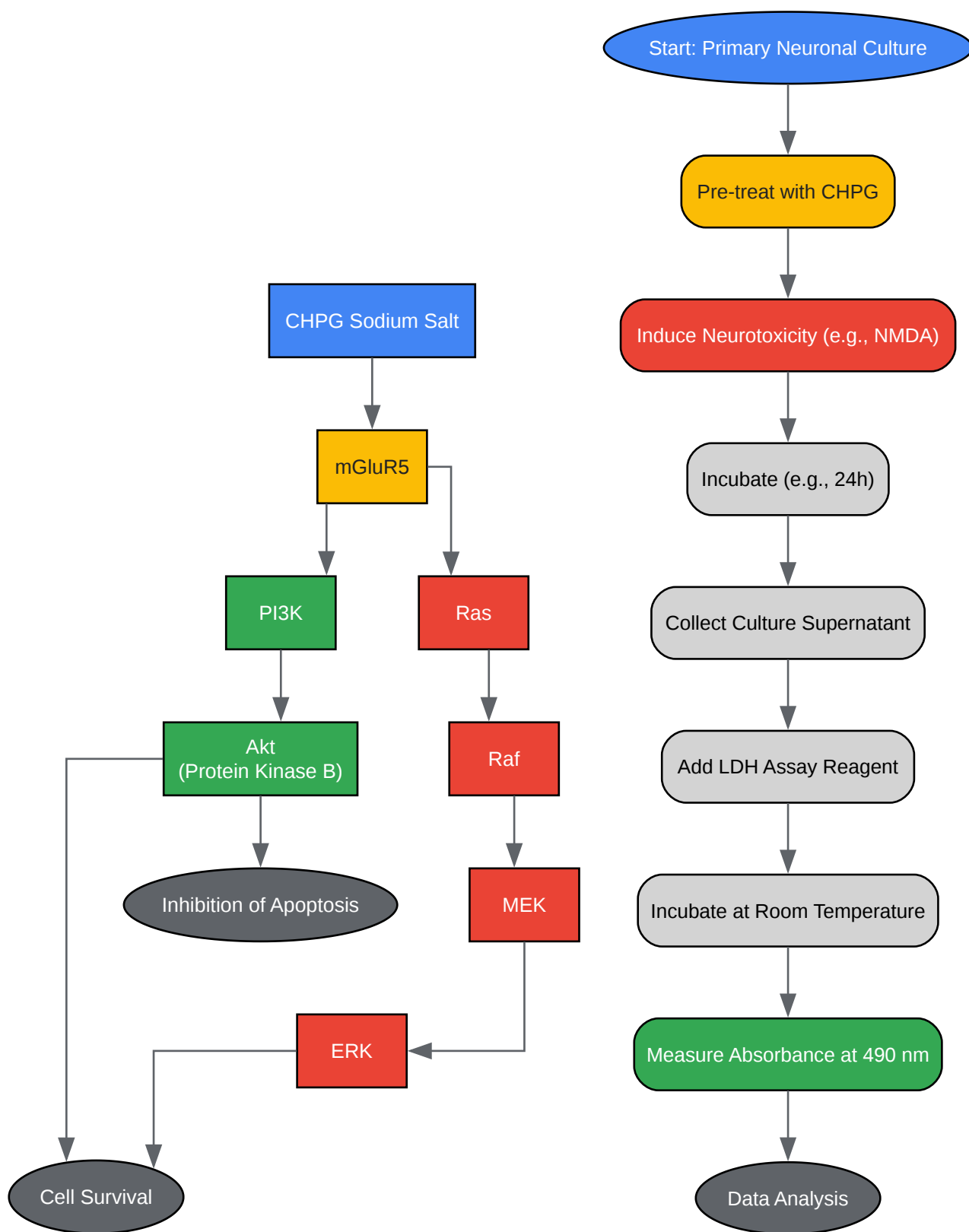


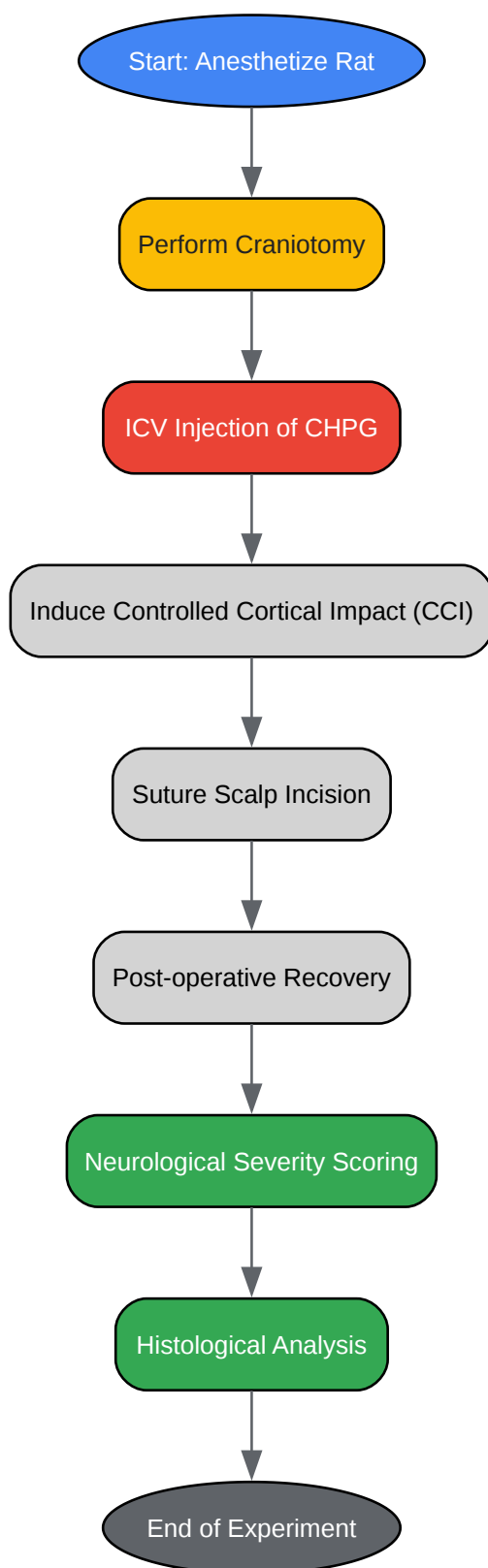
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Caption: Canonical mGluR5 Signaling Pathway Activated by CHPG.

## Neuroprotective Signaling via ERK and Akt Pathways

In the context of neuroprotection, particularly following traumatic brain injury, CHPG-mediated mGluR5 activation has been shown to stimulate the Extracellular signal-regulated kinase (ERK) and the Protein Kinase B (Akt) signaling pathways. Activation of these pathways is associated with promoting cell survival and inhibiting apoptosis.





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